

Essential Safety and Operational Guide for Handling 2,3-Difluorobenzaldehyde

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Compound of Interest

Compound Name: 2,3-Difluorobenzaldehyde

Cat. No.: B042452

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For researchers, scientists, and professionals in drug development, the safe and effective handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **2,3-Difluorobenzaldehyde**, a common reagent in the synthesis of pharmaceuticals and advanced materials. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Chemical Identifier and Hazard Information:

Identifier	Value
CAS Number	2646-91-5
Molecular Formula	C ₇ H ₄ F ₂ O
Molecular Weight	142.10 g/mol
Appearance	Light yellow liquid[1]
Boiling Point	64-65 °C at 17 mmHg[1][2][3]
Density	1.301 g/mL at 25 °C[2]
Flash Point	58 °C (136.4 °F) - closed cup[2]

Hazard Classification:

Hazard	Category	Statement
Flammable Liquid	Category 3	H226: Flammable liquid and vapour[4]
Skin Irritation	Category 2	H315: Causes skin irritation[4]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following table outlines the minimum required PPE for handling **2,3-Difluorobenzaldehyde**.

Protection Type	Specification	Standard
Eye and Face Protection	Chemical safety goggles or a face shield.[1][5]	OSHA 29 CFR 1910.133 or European Standard EN166[1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[4] Gloves should be inspected before use and disposed of properly after handling.	EN 374
Body Protection	Flame-retardant lab coat and closed-toe shoes.[1] For larger quantities or splash potential, a chemical-resistant apron or coveralls are recommended.	
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate filter for organic vapors should be used.[2][4]	

Operational Protocol: Step-by-Step Handling Procedure

This protocol details a standard workflow for using **2,3-Difluorobenzaldehyde** in a laboratory reaction.

1. Preparation and Pre-Reaction Setup:

- **Hazard Assessment:** Before beginning, review the Safety Data Sheet (SDS) and understand all potential hazards.[6]
- **Fume Hood:** Ensure the chemical fume hood is operational and the sash is at the appropriate height.

- Spill Kit: Have a spill kit readily available that is appropriate for flammable liquids.
- Glassware: Use clean, dry glassware.

2. Weighing and Transferring:

- Dispensing: Due to its volatility and irritating vapors, all transfers of **2,3-Difluorobenzaldehyde** should be conducted within a chemical fume hood.
- Weighing: If a precise mass is required, tare a sealed container on a balance. In the fume hood, transfer the required amount of the aldehyde to the container using a glass pipette or syringe, then seal the container before re-weighing.
- Addition to Reaction: Add the aldehyde to the reaction vessel slowly and in a controlled manner, preferably dropwise using an addition funnel, especially for exothermic reactions.

3. During Reaction:

- Monitoring: Monitor the reaction for any signs of uncontrolled exotherm or pressure buildup.
- Ventilation: Maintain constant ventilation throughout the reaction period.

4. Post-Reaction Work-up:

- Quenching: If necessary, quench the reaction carefully with an appropriate reagent.
- Extraction: If performing a liquid-liquid extraction, be aware that halogenated organic compounds can increase the density of the organic layer.

5. Spill and Emergency Procedures:

- Minor Spills: For a small spill within the fume hood, absorb the liquid with an inert absorbent material (e.g., sand, vermiculite).^{[1][7]} Place the contaminated material in a sealed container for hazardous waste disposal.
- Major Spills: In case of a larger spill, evacuate the immediate area and alert laboratory personnel and safety officers.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[4][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[4][5]
- Inhalation: Move the affected person to fresh air.[4]
- Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[1][4]

Disposal Plan

Proper disposal of **2,3-Difluorobenzaldehyde** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

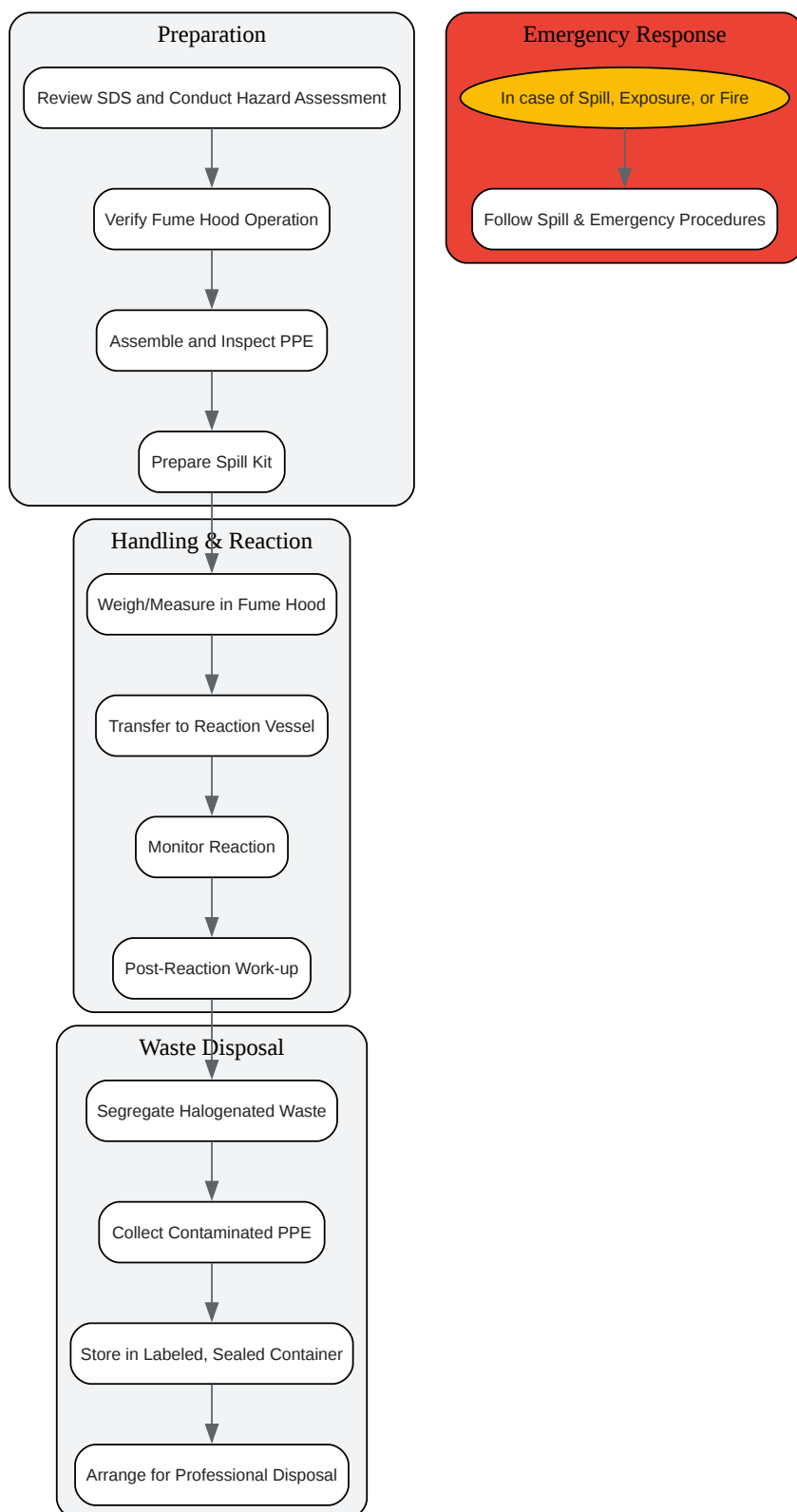
Waste Segregation and Collection:

- Halogenated Organic Waste: Collect all waste containing **2,3-Difluorobenzaldehyde** in a designated, properly labeled, and sealed container for halogenated organic waste.[8]
- Contaminated Materials: All disposable items that have come into contact with the chemical, such as gloves, pipette tips, and absorbent materials, must also be disposed of as hazardous waste.[6]

Disposal Procedure:

- Licensed Disposal Company: All hazardous waste must be disposed of through a licensed professional waste disposal service.[4]
- Incineration: The recommended disposal method for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.[4]

Workflow for Handling **2,3-Difluorobenzaldehyde**



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Caption: Workflow for the safe handling of **2,3-Difluorobenzaldehyde**.

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